

# Methyl 2-Nonynoate: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: Methyl 2-nonynoate

Cat. No.: B085817

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl 2-nonynoate** is a versatile bifunctional molecule featuring both an ester and an alkyne moiety. This unique structural combination makes it a valuable starting material and intermediate in a wide range of organic transformations. Its utility spans from the synthesis of complex heterocyclic scaffolds to its established use in the fragrance and flavor industries. This document provides detailed application notes and experimental protocols for the use of **methyl 2-nonynoate** in the synthesis of substituted pyridin-2(1H)-ones and 4H-pyrans, highlighting its role as a key building block for creating molecular diversity.

## Physicochemical Properties of Methyl 2-Nonynoate

A clear understanding of the physical and chemical properties of **methyl 2-nonynoate** is essential for its effective use in synthesis.

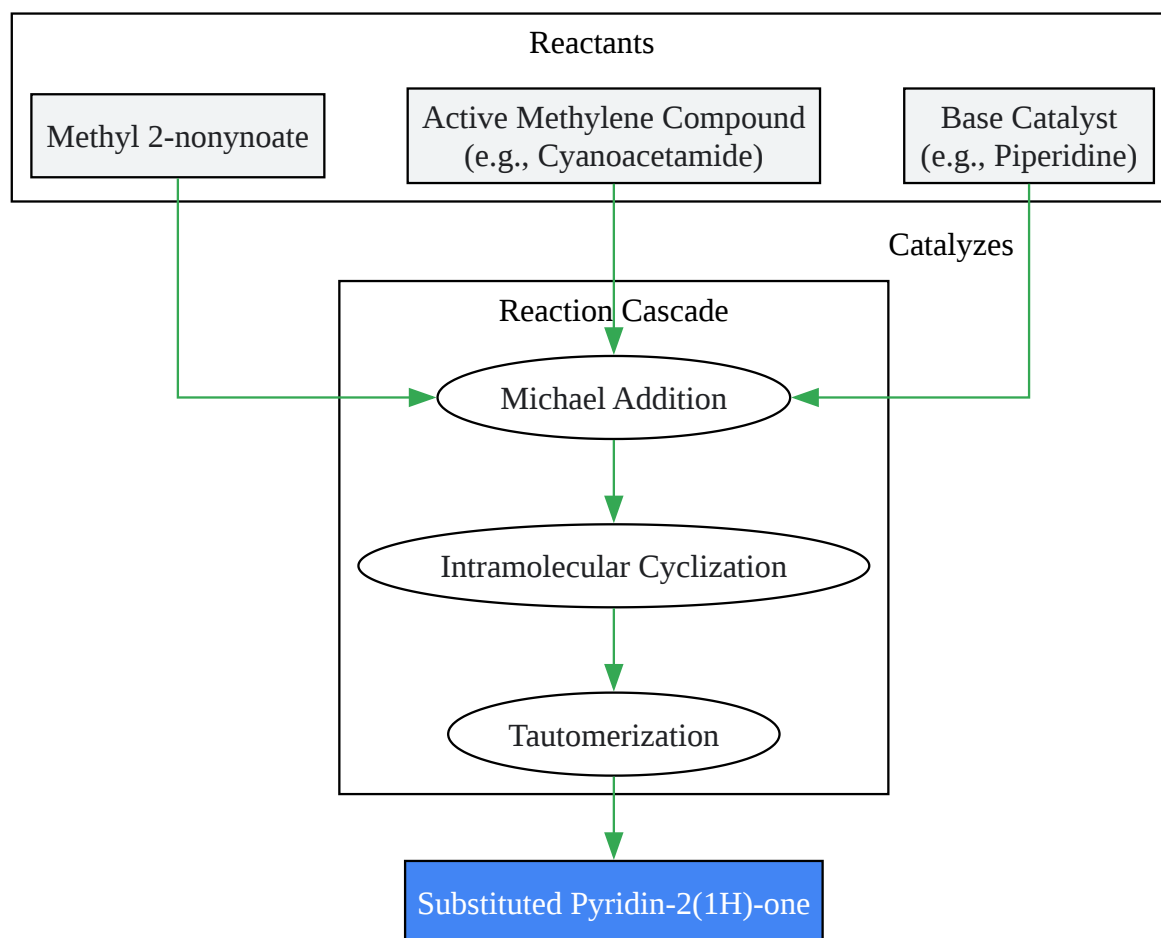
| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>10</sub> H <sub>16</sub> O <sub>2</sub>     | [1]       |
| Molecular Weight  | 168.23 g/mol                                       | [1]       |
| Appearance        | Colorless to pale yellow liquid                    | [1]       |
| Boiling Point     | 121-122 °C at 20 mmHg                              | [1]       |
| Density           | 0.915 g/mL at 25 °C                                | [1]       |
| Refractive Index  | 1.448 (at 20 °C)                                   | [1]       |
| Solubility        | Soluble in organic solvents,<br>insoluble in water | [1]       |

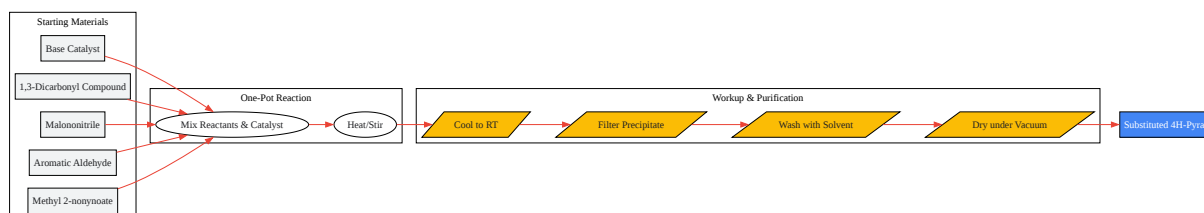
## Application Note 1: Synthesis of Highly Substituted Pyridin-2(1H)-ones

**Methyl 2-nonynoate** serves as a valuable precursor for the synthesis of highly functionalized pyridin-2(1H)-ones. These scaffolds are of significant interest in medicinal chemistry due to their presence in numerous biologically active compounds. The reaction proceeds via a base-catalyzed cascade reaction involving an active methylene compound, such as cyanoacetamide.

**Reaction Principle:** The synthesis involves a Michael addition of the active methylene compound to the electron-deficient alkyne of **methyl 2-nonynoate**, followed by an intramolecular cyclization and tautomerization to yield the stable pyridin-2(1H)-one ring system. The reaction is typically catalyzed by a base, such as piperidine or a non-nucleophilic base like triethylamine.

Logical Relationship of Pyridin-2(1H)-one Synthesis





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## References

- 1. Methyl 2-nonynoate | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 8137 - PubChem [pubchem.ncbi.nlm.nih.gov]
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